

1-(2-Bromoethyl)pyrrolidine hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)pyrrolidine hydrochloride

Cat. No.: B033933

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An In-depth Technical Guide to the Stability and Storage of **1-(2-Bromoethyl)pyrrolidine Hydrochloride**

Authored by: A Senior Application Scientist Abstract

1-(2-Bromoethyl)pyrrolidine hydrochloride is a pivotal building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its utility is intrinsically linked to its purity and stability. As a bifunctional molecule, containing both a reactive alkyl halide and a hydrophilic amine hydrochloride salt, its chemical behavior presents unique challenges for storage and handling. This guide provides a comprehensive analysis of the stability profile of **1-(2-Bromoethyl)pyrrolidine hydrochloride**, detailing its degradation pathways, evidence-based storage protocols, and methodologies for stability assessment. The insights presented herein are intended to equip researchers, scientists, and drug development professionals with the technical understanding required to maintain the integrity of this critical reagent, ensuring reproducibility and success in their scientific endeavors.

Physicochemical Profile and Inherent Reactivity

Understanding the fundamental properties of **1-(2-Bromoethyl)pyrrolidine hydrochloride** is the first step toward mastering its handling. The molecule's structure dictates its stability. The presence of a polarized carbon-bromine bond makes it a good electrophile, susceptible to

nucleophilic attack, while the pyrrolidinium hydrochloride moiety imparts hygroscopicity, a critical factor in its long-term stability.[1]

Table 1: Key Physicochemical Properties

Property	Value	Source
CAS Number	106536-48-5	[2][3]
Molecular Formula	C ₆ H ₁₃ BrCIN	[2][3]
Molecular Weight	214.53 g/mol	[2][3]
Appearance	Typically an off-white to beige or light-yellow powder/solid	[4]
Melting Point	Not consistently reported; varies by supplier and purity	
Solubility	Soluble in water	[5]

The hydrochloride salt form enhances water solubility compared to the free base but also introduces a significant tendency to absorb atmospheric moisture—a property known as hygroscopicity.[6][7] This affinity for water is a primary catalyst for potential degradation.

Chemical Stability and Degradation Pathways

While stable under recommended storage conditions, the compound is susceptible to degradation when exposed to adverse factors.[8][9] The principal degradation pathways are hydrolysis and reactions with incompatible substances.

Hygroscopicity and Hydrolysis

The most significant intrinsic stability risk is the compound's hygroscopic nature.[6] Amine hydrochloride salts readily attract and absorb water from the atmosphere.[10][11] This absorbed moisture can act as a nucleophile, facilitating the slow hydrolysis of the alkyl bromide to form the corresponding alcohol, 1-(2-hydroxyethyl)pyrrolidine hydrochloride, and hydrobromic acid.

Causality: The presence of water creates a protic microenvironment that can promote an SN1 or SN2 substitution reaction at the carbon atom bonded to the bromine. While this process may be slow at ambient temperature, its cumulative effect over time, especially under improper storage, can lead to significant impurity formation.

Incompatibilities

To preserve the compound's integrity, contact with the following materials must be strictly avoided:

- Strong Oxidizing Agents: These can react with both the bromide and the amine functional groups, leading to complex degradation products.[8][9][12]
- Strong Bases: Bases will deprotonate the pyrrolidinium ion to form the free base, 1-(2-bromoethyl)pyrrolidine. The free base is less stable, potentially undergoing self-reaction (e.g., intermolecular quaternization) or elimination reactions.[6]
- Strong Acids: While it is a hydrochloride salt, exposure to other strong acids is not recommended.[4][8]
- Moisture/Water: As detailed above, exposure to moist air or water should be minimized to prevent hydrolysis.[6]

Thermal Decomposition

Under fire conditions or at elevated temperatures, **1-(2-Bromoethyl)pyrrolidine hydrochloride** will decompose. Hazardous decomposition products include toxic and corrosive gases such as nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (hydrogen bromide, hydrogen chloride).[8][9][12]

Authoritative Storage and Handling Protocols

A proactive and scientifically grounded approach to storage and handling is paramount. The following protocols are synthesized from supplier recommendations and chemical first principles to maximize the shelf-life and purity of the reagent.

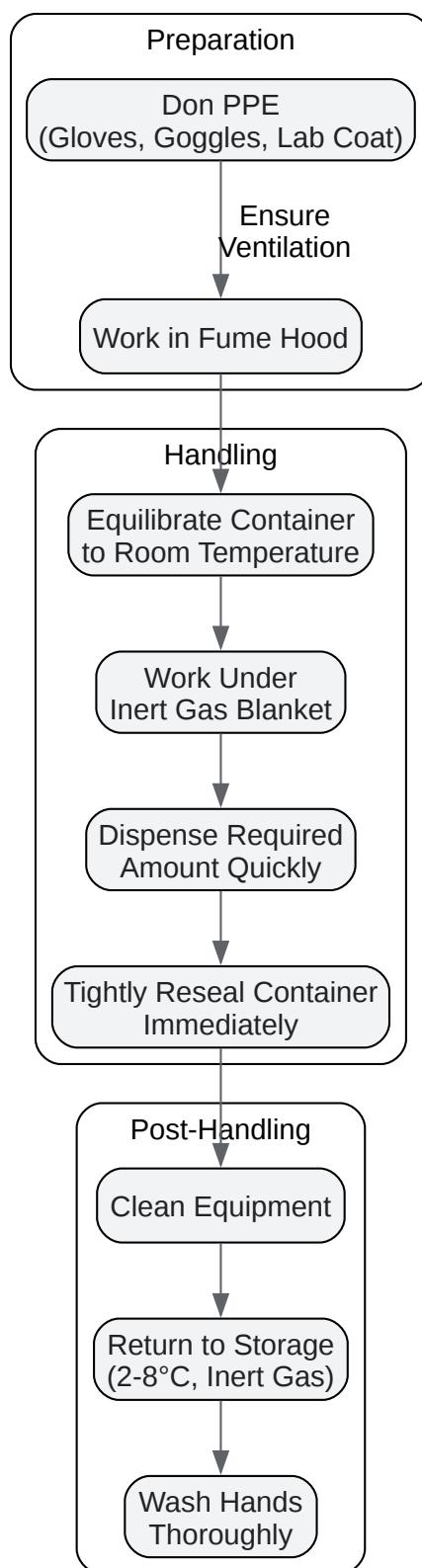
Optimal Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	Reduces the rate of potential hydrolytic and other degradation reactions.[2][13]
Atmosphere	Under inert gas (Argon or Nitrogen)	Displaces atmospheric moisture and oxygen, directly mitigating the risks of hydrolysis and oxidation.[2][14]
Container	Tightly sealed, opaque container	Prevents ingress of moisture and air; protects from light which can potentially catalyze radical reactions.[6][13][14][15]
Location	Dry, well-ventilated area	Ensures a low-humidity environment and safe dispersal of any potential off-gassing.[6][8][14]

Expert Insight: The single most critical factor for long-term stability is the rigorous exclusion of moisture. Simply refrigerating the compound without ensuring a dry, inert atmosphere is insufficient. The use of a desiccator within the refrigerator, in conjunction with storage under argon or nitrogen in a tightly sealed vial (preferably with a PTFE-lined cap), provides a robust multi-barrier defense against degradation.

Safe Handling Workflow

The following diagram outlines the mandatory workflow for handling the compound to ensure both personnel safety and material integrity.



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Caption: Workflow for Safe Handling of 1-(2-Bromoethyl)pyrrolidine HCl.

Causality Behind Key Steps:

- Equilibrate Container to Room Temperature: This crucial step prevents atmospheric moisture from condensing on the cold solid when the container is opened, which would immediately compromise the material.
- Work Under Inert Gas: Handling the solid under a positive pressure of argon or nitrogen (e.g., in a glovebox or using a Schlenk line) provides the ultimate protection against moisture and oxygen.

Experimental Methodologies for Stability Assessment

To empirically validate stability and understand potential degradation profiles, forced degradation (stress testing) studies are indispensable. This approach provides predictive insights into how the material will behave under various suboptimal conditions.

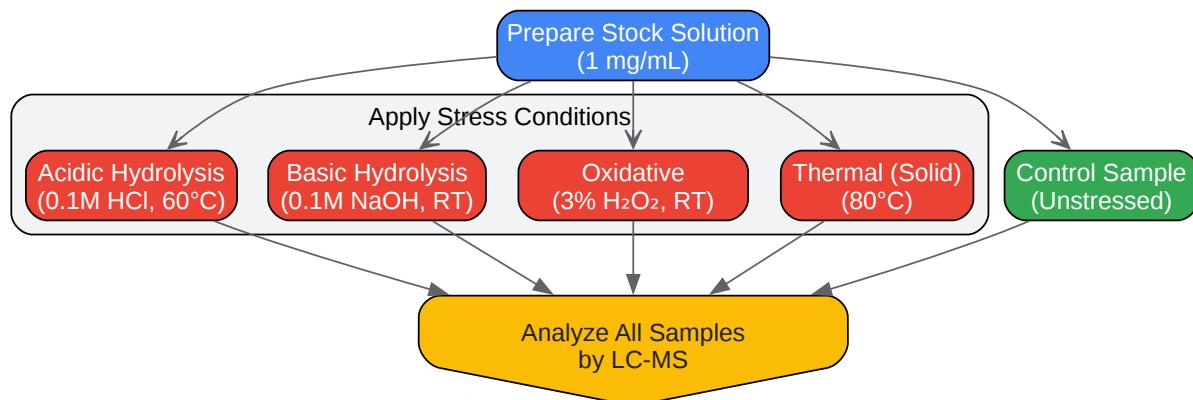
Protocol: Forced Degradation Study

Objective: To identify the degradation products of **1-(2-Bromoethyl)pyrrolidine hydrochloride** under hydrolytic, oxidative, and thermal stress.

Methodology:

- Prepare Stock Solution: Accurately prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile/water, 50:50 v/v) at a concentration of ~1 mg/mL.
- Acidic Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M HCl. Heat at 60°C for 24 hours.
- Basic Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M NaOH. Keep at room temperature for 4 hours.
- Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 3% H₂O₂. Keep at room temperature for 24 hours, protected from light.

- Thermal Degradation (Solid State): Place ~10 mg of the solid compound in a clear glass vial. Heat in an oven at 80°C for 48 hours. Dissolve the stressed solid in the solvent for analysis.
- Control Sample: Keep 1 mL of the stock solution under normal laboratory conditions, protected from light.
- Analysis: Analyze all samples, including the control, using a stability-indicating HPLC method coupled with a mass spectrometer (LC-MS). The HPLC method should be capable of separating the parent compound from all generated degradants.



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Caption: General workflow for a forced degradation study.

Protocol: Hygroscopicity Assessment via Gravimetric Analysis

Objective: To quantify the moisture uptake of the compound at various relative humidity (RH) levels.

Methodology:

- Sample Preparation: Accurately weigh approximately 10-15 mg of the compound into a pre-weighed sample pan. Dry the sample in a vacuum oven at 40°C until a constant weight is achieved. This is the initial dry weight.
- Exposure: Place the sample pan in a series of controlled humidity chambers (desiccators containing saturated salt solutions to maintain specific RH levels, e.g., 20%, 40%, 60%, 75%, 90%).
- Equilibration & Measurement: Allow the sample to equilibrate at each RH level for 24-48 hours, or until a constant weight is recorded.
- Data Analysis: Calculate the percentage weight gain at each RH level relative to the initial dry weight. Plot % weight gain versus % RH to generate a moisture sorption isotherm.

Conclusion

The chemical integrity of **1-(2-Bromoethyl)pyrrolidine hydrochloride** is not a matter of chance, but a direct result of meticulous, scientifically-informed storage and handling. Its primary vulnerabilities—hygroscopicity leading to hydrolysis and incompatibility with common reagents—are readily managed through the implementation of the protocols outlined in this guide. By controlling temperature, atmosphere, and exposure to incompatible materials, researchers can ensure the long-term stability and purity of this valuable synthetic intermediate. The routine use of analytical techniques to verify purity, especially for older stock, serves as a final, crucial step in guaranteeing the validity and reproducibility of experimental outcomes.

References

- Oxford Lab Fine Chem. (n.d.). Material Safety Data Sheet: 5-BROMO INDOLE 97% (For Synthesis).
- Newman, A., & Reutzel-Edens, S. (2008). Characterization of the "hygroscopic" properties of active pharmaceutical ingredients. *Journal of Pharmaceutical Sciences*, 97(4), 1047-1059. [\[Link\]](#)[\[7\]](#)
- Loba Chemie. (n.d.). Alkyl Halides.
- PubChem. (n.d.). **1-(2-Bromoethyl)pyrrolidine hydrochloride**.
- ResearchGate. (2008). Characterization of the "Hygroscopic" properties of active pharmaceutical ingredients.
- ResearchGate. (n.d.). Properties of Amines and their Hydrochloride Salt.

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Sources

- 1. Alkyl Halides [lobachemie.com]
- 2. 1-(2-BROMOETHYL)-PYRROLIDINE HYDROCHLORIDE CAS#: 106536-48-5 [m.chemicalbook.com]
- 3. 1-(2-Bromoethyl)pyrrolidine hydrochloride | C6H13BrClN | CID 12440781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. researchgate.net [researchgate.net]
- 6. fishersci.com [fishersci.com]
- 7. Characterization of the "hygroscopic" properties of active pharmaceutical ingredients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. Characterization of the "hygroscopic" properties of active pharmaceutical ingredients. | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. oxfordlabchem.com [oxfordlabchem.com]
- 13. static.cymitquimica.com [static.cymitquimica.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. echemi.com [echemi.com]
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